

# Physicochemical properties of 4-(3-Methyl-4-nitrophenyl)morpholine

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## Compound of Interest

Compound Name: 4-(3-Methyl-4-nitrophenyl)morpholine

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## Technical Guide: 4-(3-Methyl-4-nitrophenyl)morpholine

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a summary of the available physicochemical properties of **4-(3-Methyl-4-nitrophenyl)morpholine**. Due to the limited publicly available data for this specific compound, this document also includes information on closely related analogs to provide a comparative context for researchers. The guide is intended for professionals in drug development and scientific research who are interested in the characteristics and potential applications of nitrophenyl-morpholine derivatives.

### Introduction

**4-(3-Methyl-4-nitrophenyl)morpholine** is a substituted aromatic heterocyclic compound. The morpholine moiety is a common scaffold in medicinal chemistry, known for its favorable pharmacokinetic properties. The nitrophenyl group is a versatile functional group that can be a precursor for various other functionalities, making this compound a potentially useful intermediate in the synthesis of more complex molecules. This guide aims to consolidate the known information about this compound.

## Physicochemical Properties

Detailed experimental data on the physicochemical properties of **4-(3-Methyl-4-nitrophenyl)morpholine** are not readily available in the public domain. However, some basic molecular identifiers have been established.

### Core Data for 4-(3-Methyl-4-nitrophenyl)morpholine

Property	Value	Source
CAS Number	220679-09-4	[1]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> N <sub>2</sub> O <sub>3</sub>	[2][3]
Molecular Weight	222.25 g/mol	[2]
Appearance	No data available	[4]
Melting Point	No data available	[4]
Boiling Point	No data available	[4]
Solubility	No data available	
pKa	No data available	
logP	No data available	

### Comparative Data for Related Compounds

To provide some context, the following table summarizes the physicochemical properties of structurally similar compounds. These values can offer an approximation of the expected properties for **4-(3-Methyl-4-nitrophenyl)morpholine**.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)
4-(4-Nitrophenyl)morpholine	10389-51-2	C <sub>10</sub> H <sub>12</sub> N <sub>2</sub> O <sub>3</sub>	208.21	152	386.2±37.0
4-(3-Nitrophenyl)morpholine	116922-22-6	C <sub>10</sub> H <sub>12</sub> N <sub>2</sub> O <sub>3</sub>	208.22	No data available	365.5±37.0
4-(4-Nitrophenyl)morpholin-3-one	446292-04-2	C <sub>10</sub> H <sub>10</sub> N <sub>2</sub> O <sub>4</sub>	222.20	No data available	516.8
4-(3-Amino-4-nitrophenyl)morpholine	54998-00-4	C <sub>10</sub> H <sub>13</sub> N <sub>3</sub> O <sub>3</sub>	223.23	187.5	469.7

## Experimental Protocols

Specific, detailed experimental protocols for the synthesis and analysis of **4-(3-Methyl-4-nitrophenyl)morpholine** are not described in the currently available scientific literature. However, a general synthetic approach for N-arylation of morpholine is well-established.

## General Synthesis of N-Aryl Morpholines

A common method for the synthesis of N-aryl morpholines is the nucleophilic aromatic substitution reaction between an activated aryl halide and morpholine.



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### General workflow for N-aryl morpholine synthesis.

#### Procedure Outline:

- **Reaction Setup:** An appropriate aryl halide (e.g., a substituted fluoro- or chloro-nitrobenzene) and morpholine are dissolved in a suitable solvent (e.g., DMSO, acetonitrile, or an alcohol).
- **Base Addition:** A base (e.g.,  $K_2CO_3$ ,  $Na_2CO_3$ , or an organic base like triethylamine) is added to the mixture to act as a proton scavenger.
- **Heating:** The reaction mixture is heated to a temperature typically ranging from 80°C to 120°C and stirred for several hours until the reaction is complete, as monitored by techniques like TLC or HPLC.
- **Workup:** Upon completion, the reaction mixture is cooled, and the product is isolated. This often involves pouring the mixture into water to precipitate the product or extracting the product with an organic solvent.
- **Purification:** The crude product is then purified, commonly by recrystallization from a suitable solvent or by column chromatography.

## Biological Activity and Signaling Pathways

There is no specific information available in the scientific literature regarding the biological activity or the signaling pathways associated with **4-(3-Methyl-4-nitrophenyl)morpholine**.

Generally, morpholine-containing compounds have a wide range of biological activities, and the nitrophenyl group can also contribute to or be a precursor for biologically active moieties. The nitroaromatic group is known to be a structural alert in medicinal chemistry, and its potential for bioreduction to reactive intermediates is a factor to consider in drug design.

## Conclusion

**4-(3-Methyl-4-nitrophenyl)morpholine** is a compound for which basic molecular identifiers are known. However, a comprehensive profile of its physicochemical properties, detailed experimental protocols for its synthesis and analysis, and any assessment of its biological activity are not currently available in the public domain. Researchers interested in this compound may need to perform their own experimental characterization. The data provided for

related compounds can serve as a useful, albeit approximate, guide for such investigations. Further research is required to fully elucidate the properties and potential applications of this molecule.

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## References

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